

"Perboric acid, sodium salt" chemical properties and structure

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Compound of Interest

Compound Name: Perboric acid, sodium salt

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A Technical Guide to the Chemical Properties and Structure of Sodium Perborate (**Perboric Acid, Sodium Salt**)

Introduction

Sodium perborate, the sodium salt of perboric acid, is a significant inorganic chemical compound valued for its role as a stable, solid source of active oxygen.[1] Commonly available in monohydrate ($\text{NaBO}_3 \cdot \text{H}_2\text{O}$) and tetrahydrate ($\text{NaBO}_3 \cdot 4\text{H}_2\text{O}$) forms, it is not a simple adduct of hydrogen peroxide but possesses a unique dimeric peroxoborate structure.[1][2] Upon dissolution in water, it hydrolyzes to release hydrogen peroxide and borate, making it a versatile oxidizing agent.[3][4] This property underpins its extensive use in pharmaceuticals, drug delivery systems, and clinical settings as a disinfectant, antiseptic, and bleaching agent.[1][3] For researchers, scientists, and drug development professionals, a thorough understanding of its chemical structure, properties, and reaction mechanisms is crucial for leveraging its capabilities in formulation, organic synthesis, and antimicrobial applications.

Chemical Structure and Composition

Contrary to the simplistic formula $\text{NaBO}_3 \cdot n\text{H}_2\text{O}$, the fundamental structural unit of sodium perborate is the dimeric dianion, $[\text{B}_2\text{O}_4(\text{OH})_4]^{2-}$. [1][4] This anion features a six-membered ring with a chair conformation, where two boron atoms are bridged by two peroxide ($-\text{O}-\text{O}-$) groups. [2] Each boron atom is further bonded to two hydroxyl ($-\text{OH}$) groups. [1]

The common commercial forms are often referred to by historical names based on an assumed NaBO_3 anhydrous formula. The true hexahydrate ($[\text{Na}^+]_2[\text{B}_2\text{O}_4(\text{OH})_4]^{2-} \cdot 6\text{H}_2\text{O}$) is known as the "tetrahydrate" ($\text{NaBO}_3 \cdot 4\text{H}_2\text{O}$), while the anhydrous form ($[\text{Na}^+]_2[\text{B}_2\text{O}_4(\text{OH})_4]^{2-}$) is called the "monohydrate" ($\text{NaBO}_3 \cdot \text{H}_2\text{O}$).^[1] The monohydrate form exhibits higher thermal stability and a faster dissolution rate in water.^[1]

Figure 1: Dimeric Anion Structure of Peroxoborate.

Physicochemical Properties

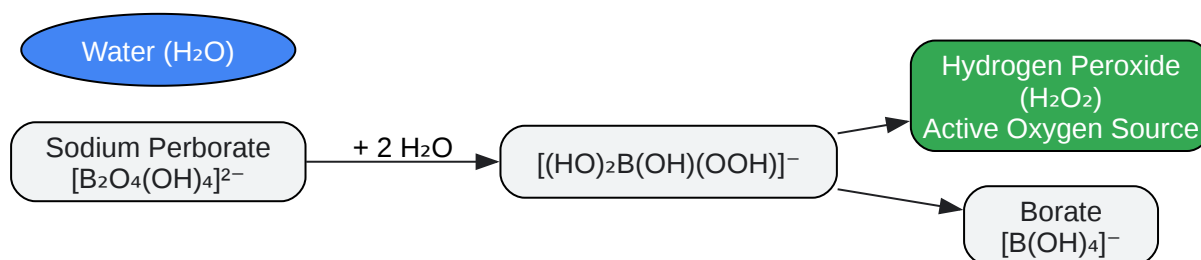
The quantitative properties of the commercially significant monohydrate and tetrahydrate forms of sodium perborate are summarized below.

Property	Sodium Perborate Monohydrate	Sodium Perborate Tetrahydrate	References
Chemical Formula	$\text{NaBO}_3 \cdot \text{H}_2\text{O}$ (common) $\text{Na}_2[\text{B}_2\text{O}_4(\text{OH})_4]$ (correct)	$\text{NaBO}_3 \cdot 4\text{H}_2\text{O}$ (common) $\text{Na}_2[\text{B}_2\text{O}_4(\text{OH})_4] \cdot 6\text{H}_2\text{O}$ (correct)	^{[1][3]}
Molar Mass	99.815 g/mol	153.86 g/mol	^[1]
Appearance	White, odorless, crystalline powder	White, odorless, crystalline powder	^[1]
Melting Point	Higher heat stability than tetrahydrate	63 °C (decomposes)	^[1]
Boiling Point	Decomposes	130-150 °C (decomposes)	^[1]
Solubility in Water	Dissolves faster than tetrahydrate	2.15 g/100 mL (at 18 °C)	^[1]
Available Oxygen	~15-16%	~10.0-10.4%	^[5]

Chemical Reactivity and Mechanisms

Hydrolysis and Release of Active Oxygen

The primary chemical action of sodium perborate in aqueous media is its hydrolysis to generate hydrogen peroxide (H_2O_2) and borate.[1] This reaction makes sodium perborate a safe and stable solid carrier of hydrogen peroxide, which is the active antimicrobial and oxidizing agent. The equilibrium in solution involves several peroxoborate and borate species.[1][3]

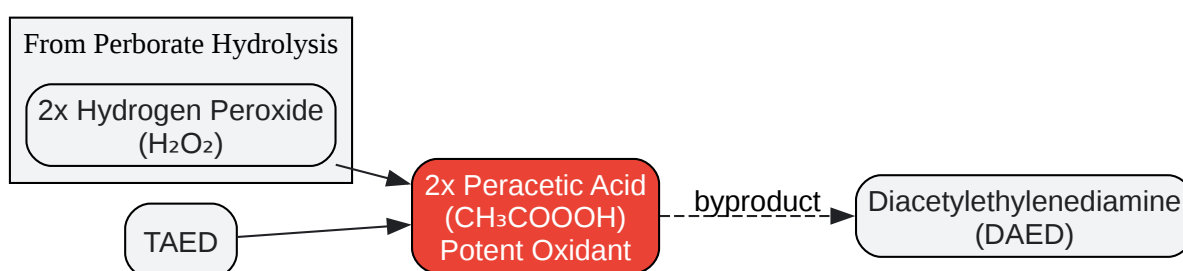


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Figure 2: Hydrolysis pathway of Sodium Perborate in water.

Activation with Tetraacetythylenediamine (TAED)

In applications like detergents and disinfectants, sodium perborate's efficacy at lower temperatures (below 60°C) is significantly enhanced by an activator, most commonly tetraacetythylenediamine (TAED).[1] In the aqueous solution, the hydrogen peroxide released from sodium perborate reacts with TAED in a process called perhydrolysis. This reaction generates two molecules of peracetic acid, a more potent and faster-acting oxidizing agent than hydrogen peroxide, particularly at temperatures between 40-60°C.[6][7]

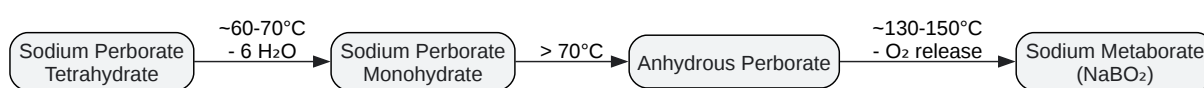


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Figure 3: Activation of Sodium Perborate with TAED.

Thermal Decomposition

The thermal decomposition of sodium perborate tetrahydrate is a multi-step process involving dehydration and the eventual breakdown of the peroxy bonds.[8] When heated, the tetrahydrate first loses water to form the more stable monohydrate.[1] Further heating leads to the decomposition of the peroxoborate structure, releasing oxygen and forming sodium metaborate (NaBO_2) as the final solid product.[8][9] This process is typically studied using thermoanalytical techniques like thermogravimetric analysis (TGA).[8]



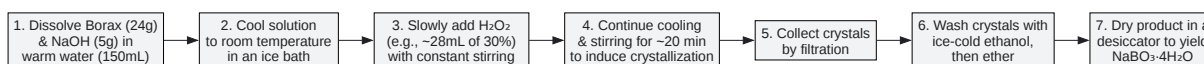
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Figure 4: Thermal decomposition pathway of Sodium Perborate.

Experimental Protocols

Synthesis of Sodium Perborate Tetrahydrate

The industrial manufacture of sodium perborate involves the reaction of borax and sodium hydroxide to yield sodium metaborate, which is then reacted with hydrogen peroxide.[1] A representative laboratory-scale protocol is detailed below.[10][11]



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Figure 5: Experimental workflow for the synthesis of Sodium Perborate.

Methodology:

- **Reagent Preparation:** In a beaker, dissolve 24 grams of borax (sodium tetraborate decahydrate) and 5 grams of sodium hydroxide in 150 mL of warm deionized water.[\[10\]](#)[\[11\]](#)
- **Cooling:** Cool the resulting solution to room temperature, then place it in an ice bath to cool further.[\[10\]](#)
- **Peroxidation:** While stirring continuously, slowly add hydrogen peroxide. The amount depends on the concentration; for a 30% H_2O_2 solution, approximately 28.3 mL is required. [\[11\]](#) For a 3% solution, 283 mL would be used.[\[10\]](#) Maintain the temperature below 20°C to prevent decomposition.
- **Crystallization:** Continue stirring in the ice bath for an additional 20 minutes. Fine, white crystals of sodium perborate tetrahydrate will precipitate.[\[10\]](#)
- **Isolation:** Collect the crystals via vacuum filtration.[\[11\]](#)
- **Washing:** Wash the collected crystals sequentially with two portions of ice-cold ethanol and then two portions of diethyl ether to remove residual water and impurities.[\[10\]](#)
- **Drying:** Dry the final product in a desiccator or at a low temperature to obtain pure sodium perborate tetrahydrate.

Methods for Analysis and Characterization

4.2.1 Titrimetric Determination of Active Oxygen Content

This standard method determines the active oxygen content by titrating an acidified solution of the sample with potassium permanganate (KMnO_4).[\[12\]](#)[\[13\]](#)

Protocol Outline:

- **Sample Preparation:** Accurately weigh a sample of sodium perborate and dissolve it quantitatively in a volumetric flask with deionized water.[\[13\]](#)
- **Acidification:** Take an aliquot of the sample solution and acidify it with sulfuric acid (H_2SO_4).
- **Titration:** Titrate the acidified sample with a standardized 0.1 N potassium permanganate solution. The H_2O_2 released by the perborate reacts with the KMnO_4 .

- **Endpoint Detection:** The endpoint is the first appearance of a persistent pink color from the excess permanganate ions.[\[13\]](#)
- **Calculation:** The active oxygen content is calculated based on the volume and normality of the KMnO_4 solution used.[\[13\]](#)

4.2.2 Spectroscopic Analysis (FTIR)

Attenuated Total Reflectance Fourier Transform Infrared (ATR-FTIR) spectroscopy is an effective technique for the quantitative determination of sodium perborate, especially in complex mixtures like detergents.[\[14\]](#)[\[15\]](#)

Protocol Outline:

- **Sample Preparation:** Prepare aqueous solutions of sodium perborate standards and the unknown sample. For complex matrices, other components should be added to the standards to match the sample background.[\[15\]](#)
- **Spectral Acquisition:** Obtain ATR-FTIR spectra for the standards and the sample. The key spectral region for analysis is typically between $1600\text{-}800\text{ cm}^{-1}$.[\[14\]](#)
- **Data Analysis:** Use a multivariate calibration method, such as Partial Least Squares (PLS), to build a model from the standard spectra.
- **Quantification:** Apply the PLS model to the spectrum of the unknown sample to determine the concentration of sodium perborate.

Conclusion

Sodium perborate is a multifaceted compound whose utility is derived from its unique dimeric peroxoborate structure, which allows for the stable storage and controlled release of active oxygen. Its well-defined chemical properties, including its hydrolysis to hydrogen peroxide and activation by TAED, make it an invaluable tool in pharmaceutical and research settings. For professionals in drug development, its established role as a preservative and antiseptic, coupled with its utility as a mild oxidizing agent in organic synthesis, underscores its importance. The experimental protocols for its synthesis and analysis are robust and

accessible, enabling its effective application and quality control in both laboratory and industrial environments.

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